

# Acid Brown 434: Key Chemical Properties

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## Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

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The following table consolidates the basic physico-chemical data available for **Acid Brown 434**, which is essential for understanding its behavior in water and selecting appropriate removal techniques.

Property	Value	Condition
CAS Registry Number	126851-40-9	-
Common Synonyms	Acid Brown RL; Everlan Brown ERL	-
Density	1.89 g/cm <sup>3</sup>	at 20°C
Water Solubility	53.8 g/L	at 22°C
LogP (Octanol-Water)	-2.2	at 22°C
Hazard Statement	H412: Harmful to aquatic life with long-lasting effects	-

Source: [1] [2]

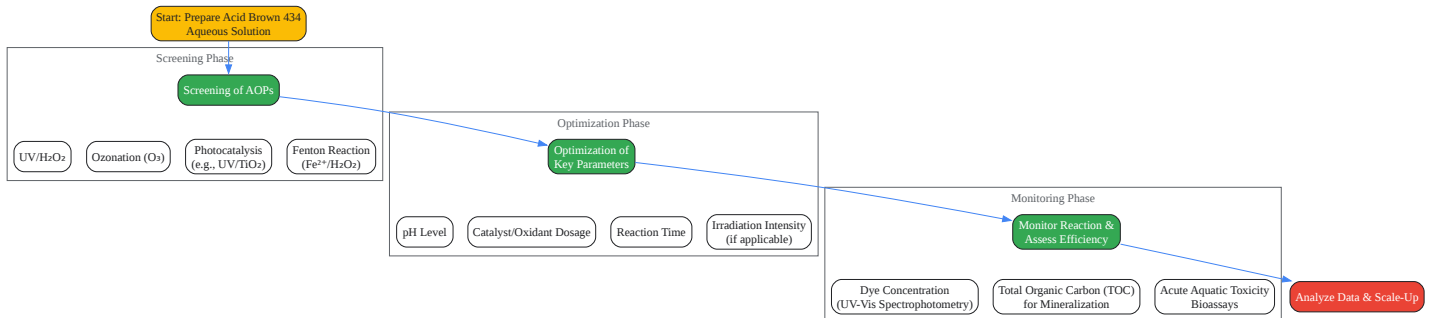
## Insights for Wastewater Removal Strategies

Based on its properties, you can infer the following to guide your experiments:

- **High Solubility and Low LogP:** The high water solubility and negative LogP value indicate that **Acid Brown 434** is **highly hydrophilic** (water-loving) and not prone to volatilize or accumulate in fats [1]. This makes physical separation methods like adsorption (e.g., using activated carbon) potentially challenging, though worth testing.
- **Potential for Advanced Oxidation Processes (AOPs):** The dye's high solubility and persistence in water make it a good candidate for destruction via **Advanced Oxidation Processes (AOPs)**. These processes use powerful, non-selective hydroxyl radicals to break down complex organic molecules [3].
- **Environmental Caution:** The H412 hazard statement confirms that effective removal of this dye from wastewater is crucial to prevent long-term harm to aquatic ecosystems [2].

## Proposed Experimental Workflow for AOPs

Given the lack of direct protocols for this specific dye, the following workflow adapts general AOP principles for investigating **Acid Brown 434** removal.



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## Frequently Asked Questions

**Why are Advanced Oxidation Processes (AOPs) recommended for degrading Acid Brown 434?** AOPs are recommended because they generate highly reactive and non-selective hydroxyl radicals ( $\bullet\text{OH}$ ) that can effectively break down complex, non-biodegradable organic molecules like dyes into smaller, less harmful end-products, or even achieve full mineralization to  $\text{CO}_2$  and water [3]. The high solubility of **Acid Brown 434** makes it well-suited for treatment in these aqueous-phase chemical processes.

**What is a key analytical challenge in monitoring the degradation of Acid Brown 434?** A primary challenge is distinguishing between **decolorization** and **complete mineralization**. The dye's chromophore structure may break down quickly, making the solution appear colorless, but the organic carbon may still

remain in the water as transformation products. It is crucial to use complementary techniques: **UV-Vis spectrophotometry** to track color removal and **Total Organic Carbon (TOC)** analysis to confirm the actual destruction of the organic molecule [3].

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## References

1. | 126851-40-9 Acid brown 434 [chemicalbook.com]
2. CAS # 126851-40-9, Acid , Brown RL... - chemBlink 434 Acid Brown [chemblink.com]
3. of Antibiotics in Treatment Using Advanced... | IntechOpen Wastewater [intechopen.com]

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